

An In-Depth Technical Guide to the Thermophysical Properties of 1-Ethoxyoctane

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Compound of Interest

Compound Name: 1-Ethoxyoctane

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This technical guide provides a comprehensive overview of the essential thermophysical properties of **1-ethoxyoctane** ($C_{10}H_{22}O$). Understanding these properties is crucial for a wide range of applications, from its use as a solvent in chemical reactions and formulations to its potential role in drug delivery systems. This document summarizes available quantitative data, details common experimental protocols for property determination, and presents a logical workflow for such investigations.

Core Thermophysical Properties of 1-Ethoxyoctane

1-Ethoxyoctane, also known as ethyl octyl ether, is a simple ether with a molecular weight of 158.28 g/mol ^[1] Its thermophysical properties are influenced by the presence of the polar ether linkage and the nonpolar alkyl chains. While ethers are generally less polar and have lower boiling points than alcohols of similar molecular weight due to the absence of hydrogen bonding, they still exhibit dipole-dipole interactions.^{[2][3][4]}

The following tables summarize the available quantitative data for the key thermophysical properties of **1-ethoxyoctane**.

Table 1: General Physicochemical Properties of **1-Ethoxyoctane**

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₂ O	[1][5]
Molecular Weight	158.28 g/mol	[1]
CAS Registry Number	929-61-3	[5]
IUPAC Name	1-ethoxyoctane	[1]
Boiling Point	188.15 °C (at 101.3 kPa)	
Density (at 20°C)	0.799 g/cm ³	

Table 2: Temperature-Dependent Thermophysical Properties of **1-Ethoxyoctane**

Property	Temperature Range	Data Source
Density (Liquid)	222.19 K to 629.3 K	NIST/TRC Web Thermo Tables[6]
Viscosity (Liquid)	270 K to 620 K	NIST/TRC Web Thermo Tables[6]
Speed of Sound (Liquid)	No specific data found for 1-ethoxyoctane. General trends for ethers suggest a decrease with increasing temperature.	
Surface Tension	No specific data found for 1-ethoxyoctane. Data for other ethers show a linear decrease with increasing temperature.[7]	

Note: Access to the critically evaluated data from the NIST/TRC Web Thermo Tables may require a subscription.

Experimental Protocols for Thermophysical Property Determination

The determination of thermophysical properties requires precise and accurate experimental methods. Below are detailed descriptions of common protocols used for liquids like **1-ethoxyoctane**.

Density Measurement

Method: Vibrating Tube Densitometer

A widely used and highly accurate method for determining the density of liquids is the vibrating tube densitometer.

- Principle: A U-shaped tube is electromagnetically excited to oscillate at its natural frequency. This frequency is dependent on the mass of the tube. When the tube is filled with a sample liquid, the total mass changes, leading to a shift in the resonant frequency.
- Procedure:
 - The instrument is calibrated using two fluids of known density, typically dry air and pure water.
 - The sample of **1-ethoxyoctane** is injected into the clean, dry U-tube.
 - The temperature of the sample is precisely controlled using a Peltier thermostat.
 - The oscillation period of the U-tube filled with the sample is measured.
 - The density of the sample is then calculated from the calibration constants and the measured oscillation period.
- Advantages: This method requires a small sample volume, offers high precision, and is suitable for a wide range of temperatures and pressures.

Viscosity Measurement

Method: Capillary Viscometer

The viscosity of a liquid can be determined using a capillary viscometer, which relies on the principles of laminar flow.

- Principle: The time taken for a fixed volume of liquid to flow through a narrow capillary tube under a known and constant pressure is measured. This flow time is directly proportional to the kinematic viscosity of the liquid.
- Procedure:
 - The viscometer is thoroughly cleaned and dried.
 - The sample of **1-ethoxyoctane** is introduced into the viscometer, and the viscometer is placed in a constant temperature bath.
 - The liquid is drawn up through the capillary to a starting mark.
 - The time taken for the liquid to flow between two marked points on the capillary is measured using a stopwatch.
 - The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer. The dynamic viscosity can then be obtained by multiplying the kinematic viscosity by the density of the liquid at the same temperature.
- Advantages: This is a relatively simple and inexpensive method that provides high accuracy when performed carefully.

Speed of Sound Measurement

Method: Pulse-Echo Technique

The speed of sound in a liquid can be accurately measured using the pulse-echo technique.

- Principle: An ultrasonic pulse is generated by a transducer and transmitted through the liquid to a reflector. The time taken for the pulse to travel to the reflector and back to the transducer is measured. The speed of sound is then calculated from the known path length and the measured time of flight.
- Procedure:
 - The measuring cell, containing the transducer and reflector, is filled with the **1-ethoxyoctane** sample.

- The temperature of the cell is precisely controlled.
- A short ultrasonic pulse is emitted by the transducer.
- The time delay between the initial pulse and the reception of the reflected echo is measured using a high-resolution timer.
- The speed of sound is calculated as twice the path length divided by the measured time delay.
- Advantages: This method is highly accurate and can be used over a wide range of temperatures and pressures.

Surface Tension Measurement

Method: Wilhelmy Plate Method

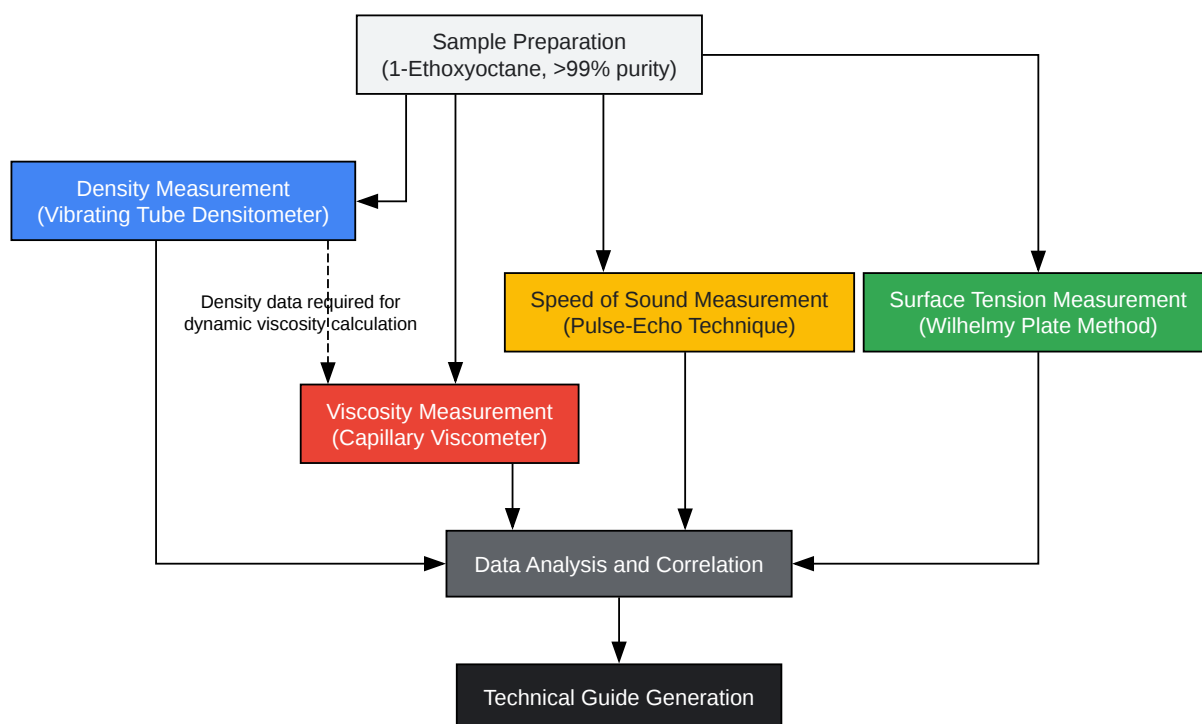
The Wilhelmy plate method is a common and reliable technique for measuring the surface tension of liquids.

- Principle: A thin platinum plate is suspended from a balance and brought into contact with the surface of the liquid. The force exerted on the plate by the surface tension is measured.
- Procedure:
 - A clean, roughened platinum plate is used to ensure a zero contact angle.
 - The plate is suspended from a microbalance.
 - A vessel containing the **1-ethoxyoctane** sample is raised until the liquid surface just touches the lower edge of the plate.
 - The force on the balance increases as the surface tension pulls the plate into the liquid.
 - The surface tension is calculated from the measured force, the perimeter of the plate, and the contact angle (assumed to be zero).

- Advantages: This method is accurate, relatively simple to perform, and can be used for a variety of liquids.

Experimental Workflow

The logical progression for the experimental determination of the thermophysical properties of **1-ethoxyoctane** is outlined in the workflow diagram below. This process ensures that dependencies between measurements (e.g., the need for density to calculate dynamic viscosity from kinematic viscosity) are correctly handled.



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Caption: Experimental workflow for determining thermophysical properties.

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